

Technical Guide: Stability and Storage of 1-Bromo-2-(methoxymethoxy)ethane

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Compound of Interest

Compound Name:	1-Bromo-2-(methoxymethoxy)ethane
Cat. No.:	B054506

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Introduction

1-Bromo-2-(methoxymethoxy)ethane is a valuable bifunctional molecule utilized in organic synthesis, particularly in the construction of complex molecules in pharmaceutical and materials science research. Its structure incorporates a reactive bromoethyl group and a methoxymethyl (MOM) ether, a common protecting group for alcohols. Understanding the stability and appropriate storage conditions of this compound is paramount to ensure its integrity, reactivity, and the safety of laboratory personnel. This guide provides a comprehensive overview of the stability profile, recommended storage and handling procedures, and potential decomposition pathways of **1-Bromo-2-(methoxymethoxy)ethane**.

Physicochemical Properties

A summary of the key physical and chemical properties of **1-Bromo-2-(methoxymethoxy)ethane** is presented below.

Property	Value
Molecular Formula	C ₄ H ₉ BrO ₂
Molecular Weight	169.02 g/mol
CAS Number	112496-94-3
Appearance	Colorless to light yellow liquid
Boiling Point	116-117 °C
Density	1.448 g/mL at 25 °C
Flash Point	64.44 °C (148.0 °F) - closed cup
Storage Class	10 - Combustible liquids

Stability Profile

The stability of **1-Bromo-2-(methoxymethoxy)ethane** is primarily dictated by the chemical nature of its two main functional groups: the alkyl bromide and the methoxymethyl (MOM) ether.

3.1. Thermal Stability

1-Bromo-2-(methoxymethoxy)ethane is a combustible liquid and exhibits moderate thermal stability. While it can be handled at room temperature, prolonged exposure to high temperatures is not recommended. In synthetic procedures, it has been shown to be stable under reflux conditions at 65°C for up to 48 hours. However, at elevated temperatures, decomposition can be expected.

3.2. Hydrolytic Stability

The methoxymethyl (MOM) ether group is an acetal, which is known to be sensitive to acidic conditions.^{[1][2][3]} Under acidic aqueous conditions, the MOM ether will undergo hydrolysis to yield methanol, formaldehyde, and the corresponding alcohol. Conversely, the MOM group is stable under neutral and basic conditions.^[2] Therefore, contact with acids, including Lewis acids, should be avoided to prevent decomposition.

3.3. Photochemical Stability

Alkyl halides, in general, are susceptible to photochemical degradation.^[4] Exposure to ultraviolet (UV) light can induce cleavage of the carbon-bromine bond, leading to the formation of radical species. These radicals can then participate in a variety of subsequent reactions, leading to product degradation and the formation of impurities.

3.4. Oxidative Stability

Ethers are known to be susceptible to autoxidation in the presence of oxygen, particularly when exposed to light, to form explosive peroxides. While specific data for **1-Bromo-2-(methoxymethoxy)ethane** is not available, it is prudent to handle it as a potential peroxide-former.

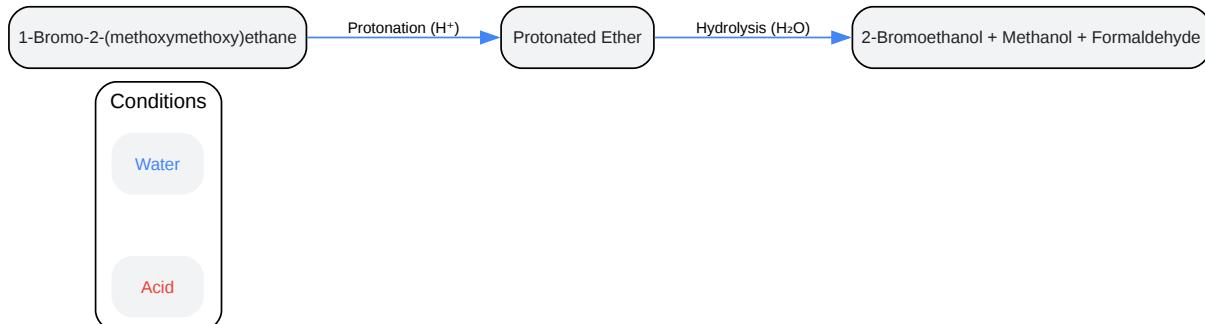
Recommended Storage and Handling

Based on the stability profile, the following storage and handling guidelines are recommended to maintain the quality and safety of **1-Bromo-2-(methoxymethoxy)ethane**.

Parameter	Recommendation	Rationale
Storage Temperature	Room temperature. Refrigeration (0-8 °C) may be considered for long-term storage to minimize potential degradation.	To slow down potential decomposition pathways.
Atmosphere	Store under an inert atmosphere (e.g., nitrogen or argon).	To minimize contact with oxygen and moisture, preventing autoxidation and hydrolysis.
Light Exposure	Store in a tightly sealed, opaque container, protected from light.	To prevent photochemical degradation.
Incompatible Materials	Strong acids, strong oxidizing agents, and strong bases.	To prevent acid-catalyzed hydrolysis, oxidation, and other reactions.
Handling	Handle in a well-ventilated area, preferably in a fume hood. Wear appropriate personal protective equipment (PPE), including safety glasses, chemical-resistant gloves, and a lab coat.	To avoid inhalation of vapors and skin contact. As a combustible liquid, avoid sources of ignition.

Potential Decomposition Pathways

The primary decomposition pathway for **1-Bromo-2-(methoxymethoxy)ethane** is anticipated to be acid-catalyzed hydrolysis of the MOM ether. A general representation of this pathway is illustrated below.



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Caption: Acid-catalyzed hydrolysis of **1-Bromo-2-(methoxymethoxy)ethane**.

Experimental Protocols for Stability Assessment

While specific stability testing data for **1-Bromo-2-(methoxymethoxy)ethane** is not readily available in the public domain, a general protocol for assessing the stability of a liquid chemical can be adapted.

Objective: To evaluate the stability of **1-Bromo-2-(methoxymethoxy)ethane** under various environmental conditions.

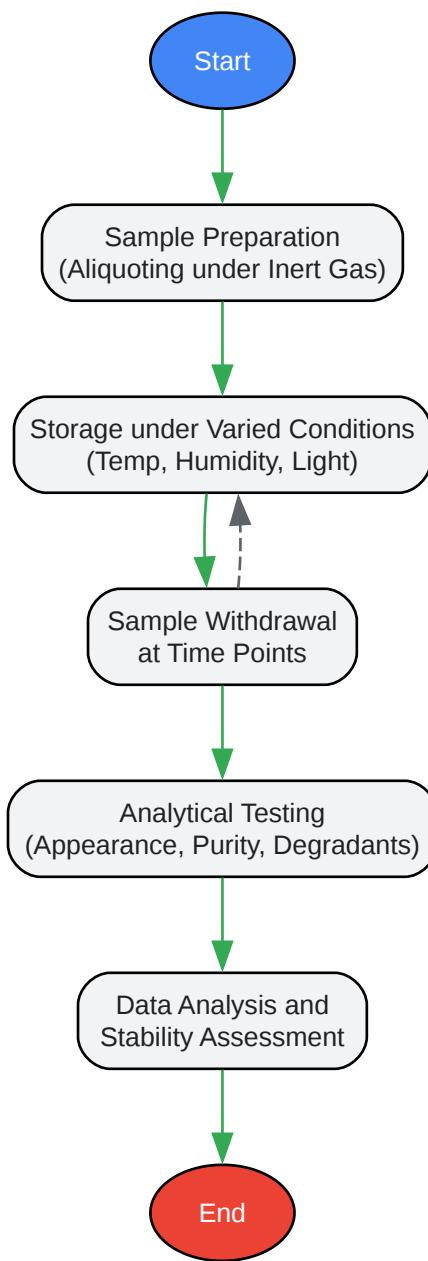
Materials:

- **1-Bromo-2-(methoxymethoxy)ethane**
- Inert gas (Nitrogen or Argon)
- Opaque, sealed containers (e.g., amber glass vials with PTFE-lined caps)
- Environmental chambers or ovens for controlled temperature and humidity
- UV light source
- Analytical instrumentation (e.g., GC-MS, HPLC, NMR)

Methodology:

- Sample Preparation: Aliquot the **1-Bromo-2-(methoxymethoxy)ethane** into the storage containers under an inert atmosphere.
- Storage Conditions: Place the samples under the following conditions:
 - Long-term: 25 °C / 60% RH (or as per ICH guidelines)
 - Accelerated: 40 °C / 75% RH (or as per ICH guidelines)
 - Refrigerated: 5 °C
 - Photostability: Exposure to a calibrated light source (as per ICH Q1B)
- Time Points: Withdraw samples for analysis at predetermined intervals (e.g., 0, 1, 3, 6, 12, 24 months for long-term; 0, 1, 3, 6 months for accelerated).
- Analysis: Analyze the samples for:
 - Appearance: Visual inspection for color change or precipitate formation.
 - Purity: Quantify the parent compound and any degradation products using a validated chromatographic method (e.g., GC-MS or HPLC).
 - Identification of Degradants: Characterize any significant degradation products using appropriate spectroscopic techniques (e.g., MS, NMR).

The following diagram illustrates a general workflow for a stability study.



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Caption: General workflow for a chemical stability study.

Conclusion

1-Bromo-2-(methoxymethoxy)ethane is a moderately stable compound that requires careful storage and handling to prevent degradation. The primary stability concerns are its combustibility, sensitivity to acidic conditions leading to hydrolysis of the MOM ether, and potential for photochemical degradation. By adhering to the recommended storage conditions,

including protection from light, moisture, and acidic environments, and by following safe handling practices, researchers can ensure the integrity of this valuable synthetic building block for their scientific endeavors.

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